

Application Note: High-Resolution Imaging of Nanoplastics with Vat Red 15

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Compound of Interest

Compound Name: Vat Red 15

Cat. No.: B1585388

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Introduction

The increasing prevalence of nanoplastics in the environment and their potential impact on biological systems necessitates advanced methods for their detection and characterization. High-resolution imaging is crucial for understanding the morphology, distribution, and interaction of these nanoparticles. **Vat Red 15**, a fluorescent dye belonging to the perylene family, presents a potential tool for the visualization of nanoplastics.^{[1][2]} Its inherent fluorescence and affinity for certain polymers may enable the high-resolution imaging of nanoplastics, aiding in their identification and quantification. This application note provides a detailed protocol for the fluorescent labeling and high-resolution imaging of nanoplastics using **Vat Red 15**, based on established methodologies for similar dyes.

Principle

Vat Red 15 is a hydrophobic dye that can preferentially adsorb onto the surface of plastic nanoparticles from an aqueous environment. This process is driven by hydrophobic and van der Waals interactions. Once adsorbed, the dye's fluorescence properties can be utilized for imaging. The spectral characteristics of **Vat Red 15** may exhibit solvatochromism, where the emission spectrum shifts depending on the polarity of the nanoplastic polymer, potentially allowing for the differentiation of various plastic types.^{[3][4]} High-resolution imaging techniques, such as stimulated emission depletion (STED) microscopy, can then be employed to visualize

the labeled nanoplastics with a resolution beyond the diffraction limit of conventional microscopy.^{[5][6]}

Materials and Methods

Materials

- **Vat Red 15** (C.I. 71100, CAS 4216-02-8)^{[7][8]}
- Nanoplastic suspensions (e.g., polystyrene (PS), polyethylene (PE), polyvinyl chloride (PVC), polyethylene terephthalate (PET))
- Ethanol (ACS grade)
- Chloroform (ACS grade)
- Toluene (ACS grade)
- Deionized (DI) water
- Glass vials
- Microcentrifuge tubes
- Vortex mixer
- Bath sonicator
- High-resolution fluorescence microscope (e.g., Confocal, STED)

Equipment

- Fluorescence spectrometer
- High-speed centrifuge
- Glass slides and coverslips

Experimental Protocols

Preparation of Vat Red 15 Staining Solution

- Prepare a stock solution of **Vat Red 15** at a concentration of 1 mg/mL in a suitable solvent such as chloroform or toluene, where it is slightly soluble.^{[7][8][9]}
- From the stock solution, prepare working solutions in ethanol at concentrations ranging from 1 µg/mL to 10 µg/mL.

Note: Due to the low solubility of **Vat Red 15** in common solvents, sonication may be required to fully dissolve the dye.

Staining of Nanoplastics

- In a glass vial, add a known concentration of the nanoplastic suspension in DI water.
- To the nanoplastic suspension, add the **Vat Red 15** working solution to achieve a final dye concentration in the nanomolar to low micromolar range. The optimal concentration should be determined empirically for each type of nanoplastic.
- Incubate the mixture at room temperature for 1-2 hours with gentle agitation to facilitate the adsorption of the dye onto the nanoplastic surface. For some polymers, a heat-mediated approach (e.g., 70°C for 30-60 minutes) may enhance staining efficiency.^{[10][11]}
- After incubation, centrifuge the suspension at high speed (e.g., >15,000 x g) to pellet the stained nanoplastics.
- Carefully remove the supernatant containing unbound dye.
- Resuspend the nanoplastic pellet in fresh DI water.
- Repeat the washing step (centrifugation and resuspension) two more times to minimize background fluorescence from residual dye.

High-Resolution Imaging

- Prepare a sample for microscopy by placing a small drop of the final stained nanoplastic suspension onto a clean glass slide and covering it with a coverslip.

- Seal the coverslip to prevent evaporation.
- Image the nanoplastics using a high-resolution fluorescence microscope equipped with appropriate lasers and filters for **Vat Red 15**. Based on its chemical class, excitation is expected in the green-yellow range of the spectrum.
- For STED microscopy, use a STED-compatible emission dye and appropriate depletion laser to achieve super-resolution images.[\[5\]](#)[\[6\]](#)

Data Presentation

Table 1: Physicochemical Properties of Vat Red 15

Property	Value	Reference
C.I. Name	Vat Red 15	[7]
CAS Number	4216-02-8	[8]
Molecular Formula	C ₂₇ H ₁₃ N ₃ O ₂	[9]
Molecular Weight	411.41 g/mol	[9]
Appearance	Purple-red powder	[7]
Solubility	Slightly soluble in chloroform, toluene, pyridine. Insoluble in acetone, ethanol.	[7] [8] [9]

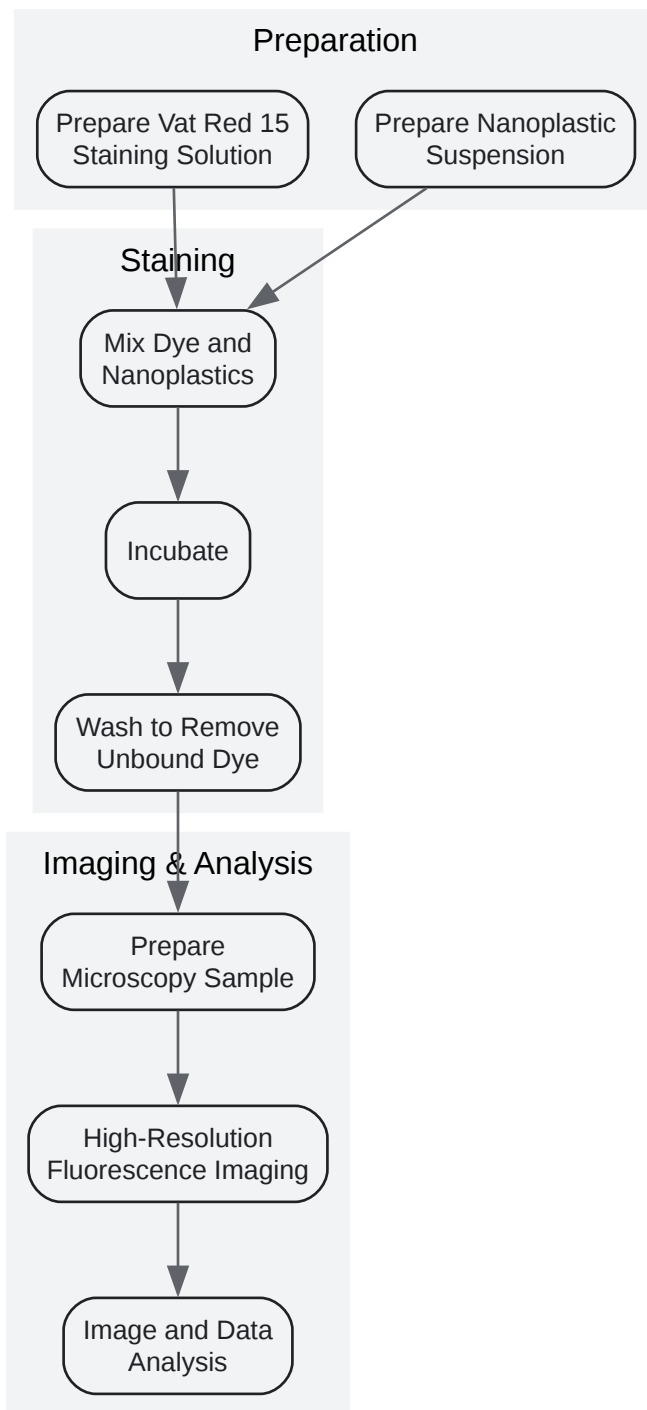
Table 2: Hypothetical Fluorescence Properties of Vat Red 15 Adsorbed on Different Nanoplastics

Nanoplastic Type	Excitation Max (nm)	Emission Max (nm)	Staining Efficiency (%)
Polystyrene (PS)	~560	~600	85
Polyethylene (PE)	~555	~590	70
Polyvinyl chloride (PVC)	~570	~620	90
Polyethylene terephthalate (PET)	~565	~610	80

Note: The values in this table are hypothetical and for illustrative purposes. Actual spectral properties and staining efficiencies need to be determined experimentally.

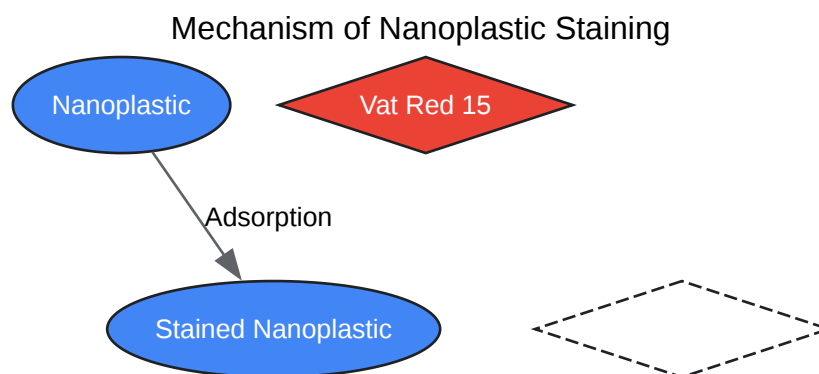
Visualizations

Experimental Workflow for Nanoplastic Imaging with Vat Red 15



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Caption: Experimental workflow for nanoplastic imaging.



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Caption: Nanoplastic staining mechanism.

Discussion

The use of **Vat Red 15** for high-resolution imaging of nanoplastics is a promising yet novel application. The protocols provided here are based on established methods for other fluorescent dyes and the known properties of **Vat Red 15**.^{[7][10][11]} Further optimization of staining conditions, including dye concentration, incubation time, and temperature, is necessary for different types of nanoplastics to achieve optimal signal-to-noise ratios. The potential solvatochromic properties of **Vat Red 15** could provide an additional layer of information, allowing for the differentiation of polymer types based on their fluorescence emission spectra.^{[3][4]} The successful application of this method would offer a valuable tool for researchers in environmental science and toxicology to better understand the fate and impact of nanoplastics.

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